

An In-depth Technical Guide to WQ 1 (formerly presumed WQ 2743)

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Compound of Interest

Compound Name: WQ 2743
Cat. No.: B15563984

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Disclaimer: The compound "**WQ 2743**" does not correspond to a publicly documented chemical entity. This guide pertains to WQ 1 (CAS 1204401-49-9), a compound with a similar designation, and is intended for researchers, scientists, and drug development professionals. This document is for research use only and not for human or veterinary use.

Executive Summary

WQ 1 is a potent and highly selective antagonist of the sigma-1 (σ_1) receptor, a unique ligand-operated chaperone protein located in the endoplasmic reticulum. It demonstrates significant potential in various research areas, including oncology and neuroscience, due to its ability to modulate cellular processes such as cell proliferation, apoptosis, and neuronal signaling. This guide provides a comprehensive overview of WQ 1, including its chemical properties, mechanism of action, safety and handling information, and key experimental data.

Chemical and Physical Properties

Property	Value
Formal Name	2,3-dihydro-2-[1-(phenylmethyl)-4-piperidiny]-4H-1-benzothiopyran-4-one
Synonyms	TC WQ 1, TC Sigma1
CAS Number	1204401-49-9
Molecular Formula	C ₂₁ H ₂₃ NOS
Molecular Weight	337.48 g/mol [1] [2] [3]
Appearance	Solid
Purity	≥98%
Solubility	Soluble in DMSO (up to 50 mM) and ethanol (up to 10 mM) [2] [3]
Storage	Store at -20°C [1] [2] [3]

Safety and Handling

3.1 Hazard Identification

While a comprehensive toxicological profile is not publicly available, standard laboratory precautions should be observed when handling WQ 1. It is recommended to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information.

3.2 Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a laboratory coat.

3.3 First Aid Measures

- If Inhaled: Move to fresh air.

- In Case of Skin Contact: Wash off with soap and plenty of water.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If Swallowed: Rinse mouth with water.

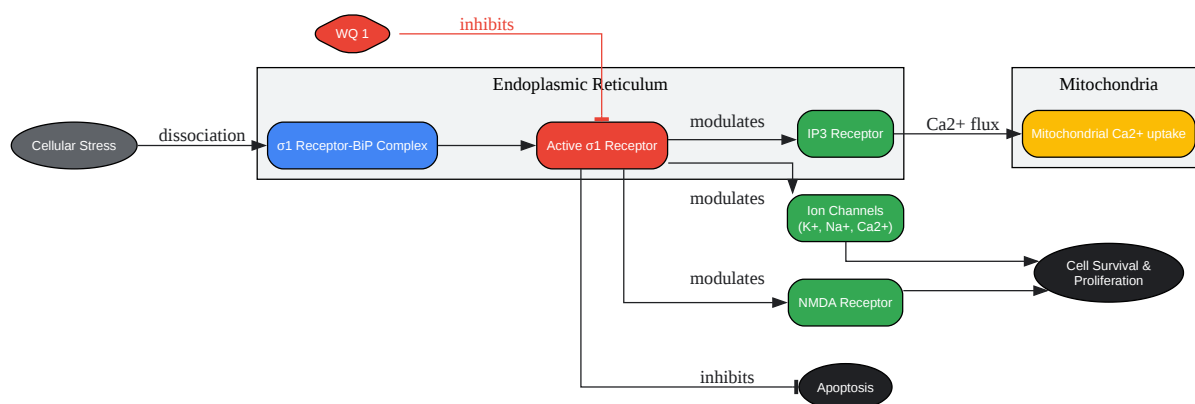
Mechanism of Action

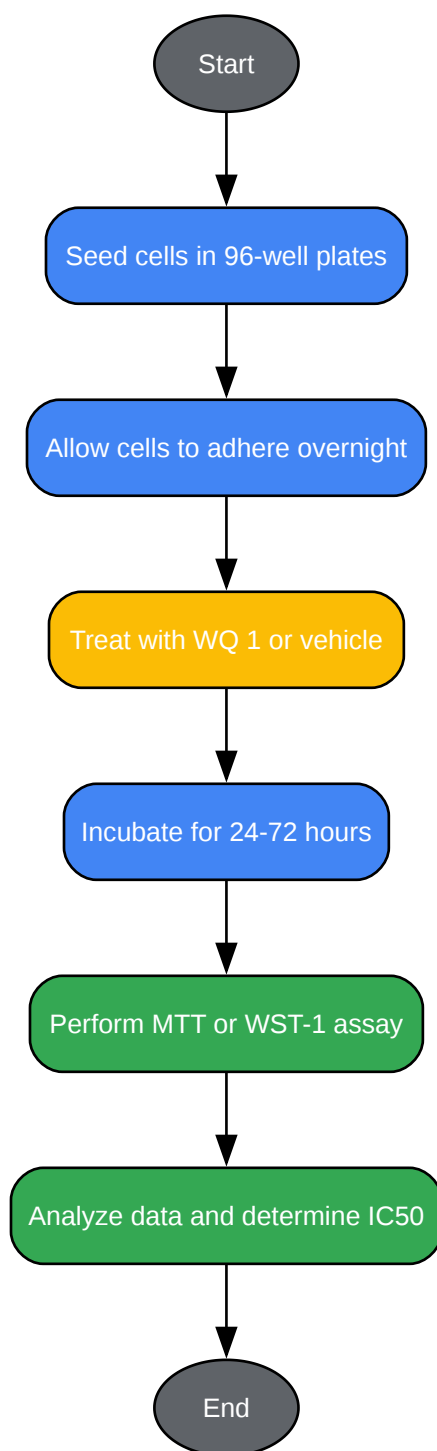
WQ 1 is a high-affinity antagonist of the sigma-1 ($\sigma 1$) receptor. The $\sigma 1$ receptor is a chaperone protein primarily located at the mitochondria-associated endoplasmic reticulum membrane (MAM). It plays a crucial role in regulating a variety of cellular functions, including ion channel activity, neurotransmitter release, and cellular stress responses.

WQ 1 exhibits high selectivity for the $\sigma 1$ receptor over the sigma-2 ($\sigma 2$) receptor and the dopamine transporter (DAT).^{[1][4]} By binding to the $\sigma 1$ receptor, WQ 1 inhibits its activity, leading to downstream effects on various signaling pathways.

Sigma-1 Receptor Signaling Pathway

The following diagram illustrates the central role of the sigma-1 receptor in cellular signaling and the inhibitory effect of WQ 1.





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